

An In-depth Technical Guide to the Safe Handling of 2-Methoxyethyl Isothiocyanate

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Compound of Interest

Compound Name: 2-Methoxyethyl isothiocyanate

Cat. No.: B1583187

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-Methoxyethyl isothiocyanate**, a reactive chemical intermediate utilized in various research and development applications. Due to its hazardous nature, strict adherence to safety protocols is imperative to ensure the well-being of laboratory personnel and the integrity of experimental outcomes. This document outlines the toxicological properties, handling procedures, emergency responses, and waste disposal methods for **2-Methoxyethyl isothiocyanate**.

Hazard Identification and Classification

2-Methoxyethyl isothiocyanate is a hazardous substance with multiple risk factors. It is classified as a flammable liquid and is toxic if swallowed, in contact with skin, or inhaled.^{[1][2][3]} It is also known to cause skin and serious eye irritation and may lead to respiratory irritation.^{[1][2][3]} The target organ for its toxicity is primarily the respiratory system.^[1]

GHS Hazard Statements:

- H225: Highly flammable liquid and vapour.^{[1][2][3]}
- H301: Toxic if swallowed.^{[1][2][3]}
- H312: Harmful in contact with skin.^{[2][3]}
- H315: Causes skin irritation.^{[1][2][3]}

- H319: Causes serious eye irritation.[1][2][3]
- H332: Harmful if inhaled.[2]
- H335: May cause respiratory irritation.[1][2][3]

Quantitative Data Summary

The following tables summarize the key quantitative data for **2-Methoxyethyl isothiocyanate**, providing a quick reference for its physical, chemical, and toxicological properties.

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
CAS Number	38663-85-3	[1][4][5]
Molecular Formula	C ₄ H ₇ NOS	[1][5]
Molecular Weight	117.17 g/mol	[1][5]
Appearance	Clear colorless to yellow liquid	[3]
Density	1.080 g/mL at 25 °C	[1][3]
Boiling Point	88.5-92 °C @ 23.5 Torr	[3]
Flash Point	18.9 °C (66.0 °F)	[1][3]
Refractive Index	n _{20/D} 1.517	[1]
Storage Class	3 - Flammable liquids	[1]

Table 2: Toxicological Data

Hazard Classification	Category	Source(s)
Acute Toxicity, Oral	Category 3	[1][3]
Acute Toxicity, Dermal	Category 4	[1][3]
Acute Toxicity, Inhalation	Category 4	[1]
Skin Irritation	Category 2	[1][3]
Eye Irritation	Category 2	[1][3]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	[1][3]

Experimental Protocols and Handling Procedures

Adherence to strict experimental protocols is crucial when working with **2-Methoxyethyl isothiocyanate**. The following sections detail the necessary personal protective equipment, handling procedures, and emergency responses.

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is required to minimize exposure risk. This includes:

- **Eye and Face Protection:** Chemical safety goggles and a face shield are mandatory.[6]
- **Hand Protection:** Wear chemically resistant gloves. Given the reactivity of isothiocyanates, it is advisable to double-glove.[6]
- **Skin and Body Protection:** A lab coat, protective clothing, and, in cases of potential splashing, a chemical-resistant apron should be worn.[6]
- **Respiratory Protection:** All work with **2-Methoxyethyl isothiocyanate** must be conducted in a certified chemical fume hood.[7] If there is a risk of exceeding exposure limits, a NIOSH-approved respirator with an appropriate cartridge should be used.[6]

General Handling and Storage

- Ventilation: Always handle **2-Methoxyethyl isothiocyanate** in a well-ventilated area, preferably within a chemical fume hood.[\[3\]](#)[\[7\]](#)
- Ignition Sources: This compound is highly flammable. Keep it away from heat, sparks, open flames, and other ignition sources.[\[3\]](#)[\[7\]](#) Use non-sparking tools and explosion-proof equipment.[\[3\]](#)[\[7\]](#)
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[3\]](#)[\[7\]](#) It should be stored in a flammables area, away from incompatible materials such as strong oxidizing agents, strong bases, alcohols, and amines.[\[7\]](#)
- Static Discharge: Take precautionary measures against static discharges.[\[3\]](#)[\[7\]](#)

Spill and Emergency Procedures

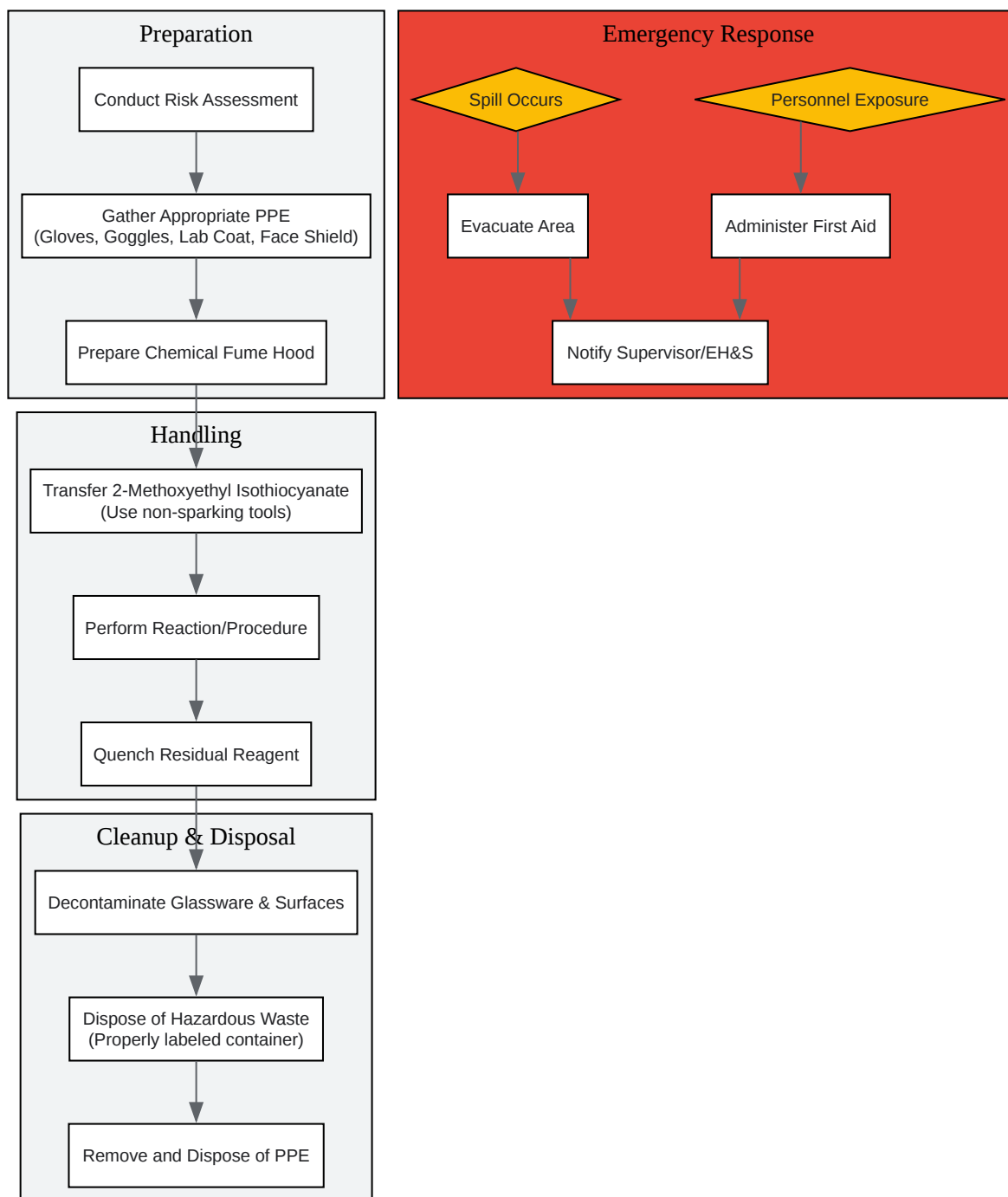
In the event of a spill or exposure, immediate and appropriate action is critical.

- Spill Cleanup:
 - Evacuate all non-essential personnel from the area.
 - Wear the appropriate PPE as detailed in section 3.1.
 - Contain the spill using an inert absorbent material (e.g., vermiculite, sand, or earth).
 - Do not use combustible materials, such as paper towels, to clean up the spill.
 - Carefully collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
 - Decontaminate the spill area with a suitable cleaning agent.
 - Do not allow the spilled material to enter drains or waterways.[\[7\]](#)
- First Aid Measures:
 - Inhalation: Move the affected person to fresh air immediately. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[7\]](#)

- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[\[7\]](#)
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[7\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[\[7\]](#)

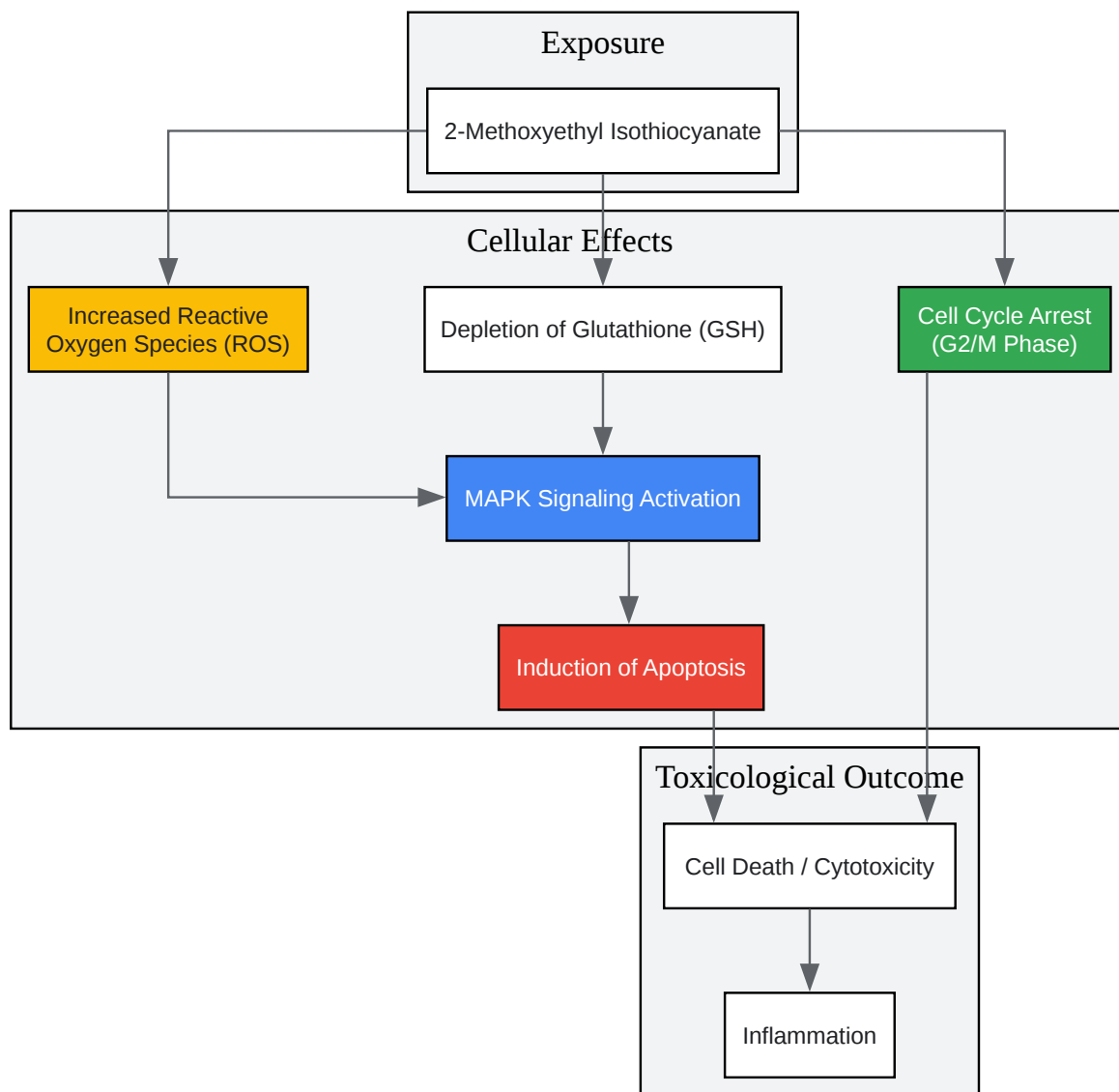
Visualized Workflows and Pathways

To further aid in the understanding of the safe handling and potential toxicological effects of **2-Methoxyethyl isothiocyanate**, the following diagrams are provided.



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Caption: Logical workflow for the safe handling of **2-Methoxyethyl isothiocyanate**.



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Caption: Generalized signaling pathway for isothiocyanate-induced toxicity.

Conclusion

2-Methoxyethyl isothiocyanate is a valuable chemical reagent that demands careful and informed handling. By understanding its hazards, utilizing appropriate personal protective equipment, and adhering to the established protocols for use, storage, and disposal,

researchers can mitigate the risks associated with this compound. This guide serves as a foundational resource to promote a culture of safety in the laboratory and ensure the well-being of all personnel involved in research and development activities.

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